

An In-depth Technical Guide to 1-(Chloromethyl)-4-(phenylthio)benzene

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Compound of Interest

Compound Name: 1-(Chloromethyl)-4-(phenylthio)benzene

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical compound **1-(Chloromethyl)-4-(phenylthio)benzene**, a key intermediate in the synthesis of various organic molecules of pharmaceutical interest. This document details its chemical structure, physicochemical properties, synthesis, and analytical methods. It is intended to be a valuable resource for researchers and professionals involved in organic synthesis, medicinal chemistry, and drug development.

Chemical Structure and Identification

1-(Chloromethyl)-4-(phenylthio)benzene is an aromatic thioether containing a chloromethyl group. Its structure is characterized by a phenyl ring and a benzyl chloride moiety linked by a sulfur atom.

Systematic Name: **1-(Chloromethyl)-4-(phenylthio)benzene**^[1] Other Names: 4-(Phenylthio)benzyl chloride, 1-(Chloromethyl)-4-(phenylsulfanyl)benzene, Benzene, 1-(chloromethyl)-4-(phenylthio)-^[1]

Molecular Structure:

Caption: Chemical structure of **1-(Chloromethyl)-4-(phenylthio)benzene**.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **1-(Chloromethyl)-4-(phenylthio)benzene** is provided below.

Property	Value	Reference
CAS Number	1208-87-3	[1]
Molecular Formula	C ₁₃ H ₁₁ ClS	[1]
Molecular Weight	234.74 g/mol	[1]
Appearance	Yellow to brown liquid	[2]
Boiling Point	372 °C	[2]
Density	1.22 g/cm ³	[2]
Flash Point	167 °C	[2]
LogP	4.49	
Storage	Under inert gas (nitrogen or Argon) at 2-8°C	[2]

Spectroscopic Data:

- ¹H NMR:** Specific experimental data for **1-(Chloromethyl)-4-(phenylthio)benzene** is not readily available in public databases. However, based on the structure, the expected proton NMR signals would include peaks for the aromatic protons and a singlet for the chloromethyl (-CH₂Cl) protons.
- ¹³C NMR:** Similar to ¹H NMR, experimental ¹³C NMR data is not widely published. The spectrum would be expected to show distinct signals for the aromatic carbons and the carbon of the chloromethyl group.
- Infrared (IR) Spectroscopy:** While a specific spectrum is not available, characteristic IR absorption bands would be expected for C-H stretching of the aromatic rings, C=C stretching

of the aromatic rings, C-S stretching, and C-Cl stretching.

- Mass Spectrometry (MS): The mass spectrum would show the molecular ion peak and fragmentation patterns characteristic of benzyl halides and thioethers.

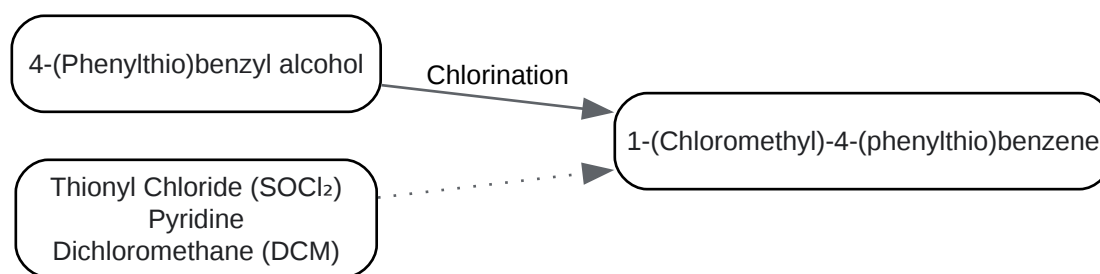
Synthesis

1-(Chloromethyl)-4-(phenylthio)benzene can be synthesized from 4-phenylthiobenzyl alcohol. A general experimental protocol is described below.

Synthesis from 4-(Phenylthio)benzyl Alcohol

This method involves the chlorination of 4-(phenylthio)benzyl alcohol using thionyl chloride.

Reaction Scheme:



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Caption: Synthesis of **1-(Chloromethyl)-4-(phenylthio)benzene**.

Experimental Protocol:

- Reaction Setup: To a 5000 mL reaction flask, add 518.0 g of 4-phenylthiobenzyl alcohol, 147 mL of pyridine, and 2444 mL of dichloromethane at room temperature (25 °C).[2]
- Cooling: Mix the contents well and cool the flask in an ice-water bath to control the temperature.[2]
- Addition of Thionyl Chloride: Slowly add thionyl chloride dropwise while maintaining the temperature between 20-24 °C.[2]

- Reaction: After the addition is complete, stir the reaction mixture at room temperature (25 °C) for 2 hours.[\[2\]](#)
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) using a mobile phase of hexane:ethyl acetate (10:1).[\[2\]](#)
- Work-up:
 - Once the reaction is complete, wash the reaction mixture with water.[\[2\]](#)
 - Neutralize the organic layer with water and dry it over anhydrous magnesium sulfate.[\[2\]](#)
 - Filter the mixture and concentrate the filtrate under reduced pressure (1720 Pa) at 25 °C to remove the dichloromethane.[\[2\]](#)
- Product Isolation: The resulting brownish-red oily product is **1-(chloromethyl)-4-(phenylthio)benzene**. The reported yield is 97.7% with an HPLC purity of 99.66%. The product may solidify upon freezing to approximately -10°C.[\[2\]](#)

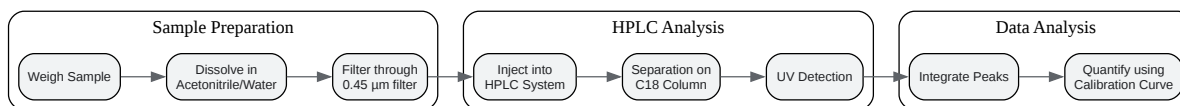
Analytical Methods

High-performance liquid chromatography (HPLC) is a suitable method for the analysis of **1-(Chloromethyl)-4-(phenylthio)benzene**.

HPLC Method:

- Technique: Reverse-phase (RP) HPLC.[\[3\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass-Spec (MS) compatible applications, formic acid should be used instead of phosphoric acid.[\[3\]](#)
- Column: A Newcrom R1 HPLC column is a suitable option.[\[3\]](#)
- Applications: This method can be used for purity analysis, isolation of impurities through preparative separation, and in pharmacokinetic studies.[\[3\]](#)

Experimental Workflow for HPLC Analysis:



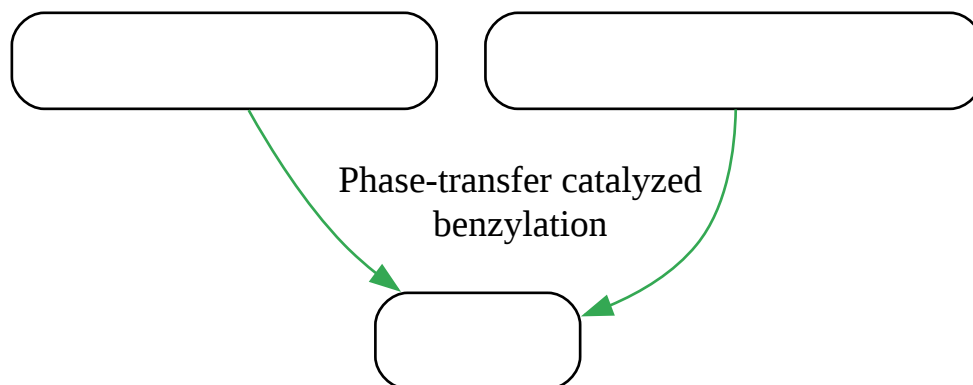
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Caption: General workflow for HPLC analysis.

Applications in Drug Development

1-(Chloromethyl)-4-(phenylthio)benzene serves as a crucial building block in the synthesis of pharmacologically active molecules. Its primary documented use is as a reactant in the preparation of the antifungal agent, fenticonazole nitrate.[2]

Logical Relationship in Fenticonazole Synthesis:



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Caption: Role in Fenticonazole Synthesis.

The chloromethyl group is a reactive site that allows for nucleophilic substitution reactions, making this compound a versatile intermediate for introducing the 4-(phenylthio)benzyl moiety into various molecular scaffolds.

Safety and Handling

Detailed toxicological data for **1-(chloromethyl)-4-(phenylthio)benzene** is not readily available. However, as a chlorinated organic compound and a benzyl chloride derivative, it should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

Conclusion

1-(Chloromethyl)-4-(phenylthio)benzene is a valuable chemical intermediate with a primary application in the synthesis of the antifungal drug fenticonazole. This guide has provided an overview of its chemical properties, a detailed synthesis protocol, and analytical methods. The lack of comprehensive spectroscopic and toxicological data highlights an area for future research to fully characterize this compound and ensure its safe handling and application in research and development.

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References

- 1. 1-(Chloromethyl)-4-(phenylthio)benzene | C13H11ClS | CID 71022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(chloromethyl)-4-(phenylthio)benzene | 1208-87-3 [chemicalbook.com]
- 3. 1-(Chloromethyl)-4-(phenylthio)benzene | SIELC Technologies [sielc.com]
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